

# 5-Fluoro-2-formylpyridine chemical properties and structure

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## Compound of Interest

Compound Name: 5-Fluoro-2-formylpyridine

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An In-depth Technical Guide to **5-Fluoro-2-formylpyridine**: Chemical Properties and Structure

## Introduction

**5-Fluoro-2-formylpyridine**, also known as 5-fluoropicolinaldehyde, is a fluorinated heterocyclic compound of significant interest in medicinal chemistry and materials science.<sup>[1]</sup> The presence of a fluorine atom and an aldehyde group on the pyridine ring imparts unique chemical properties, making it a valuable intermediate in the synthesis of complex organic molecules and novel drug candidates.<sup>[1]</sup> The introduction of fluorine can alter the physical, chemical, and biological activities of compounds, often leading to improved efficacy and bioavailability in drug development.<sup>[1][2]</sup> This guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies for **5-Fluoro-2-formylpyridine**.

## Chemical Structure and Identification

The structure of **5-Fluoro-2-formylpyridine** consists of a pyridine ring substituted with a fluorine atom at the 5-position and a formyl (aldehyde) group at the 2-position.

Identifier	Value
IUPAC Name	5-fluoropyridine-2-carbaldehyde[3]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> FNO[3][4]
SMILES String	Fc1ccc(C=O)nc1[4]
InChI Key	IACCXWQKIQUVFQ-UHFFFAOYSA-N[3][4]
CAS Number	31181-88-1[3]

## Physicochemical Properties

The physicochemical properties of **5-Fluoro-2-formylpyridine** are summarized in the table below. These properties are crucial for optimizing reaction conditions, purification processes, and formulation development.

Property	Value	Reference
Molecular Weight	125.10 g/mol	[3][4]
Appearance	Colorless to light yellow liquid or solid	[1][4]
Boiling Point	184 - 186 °C	[1]
Density	1.249 g/cm <sup>3</sup>	[1]
Flash Point	71 °C	[1]
Solubility	Slightly soluble in water; Soluble in organic solvents like ethanol, ether, and dichloromethane.	[1]

## Chemical Reactivity

**5-Fluoro-2-formylpyridine** exhibits reactivity characteristic of its functional groups: the aldehyde, the pyridine ring, and the fluorine atom.

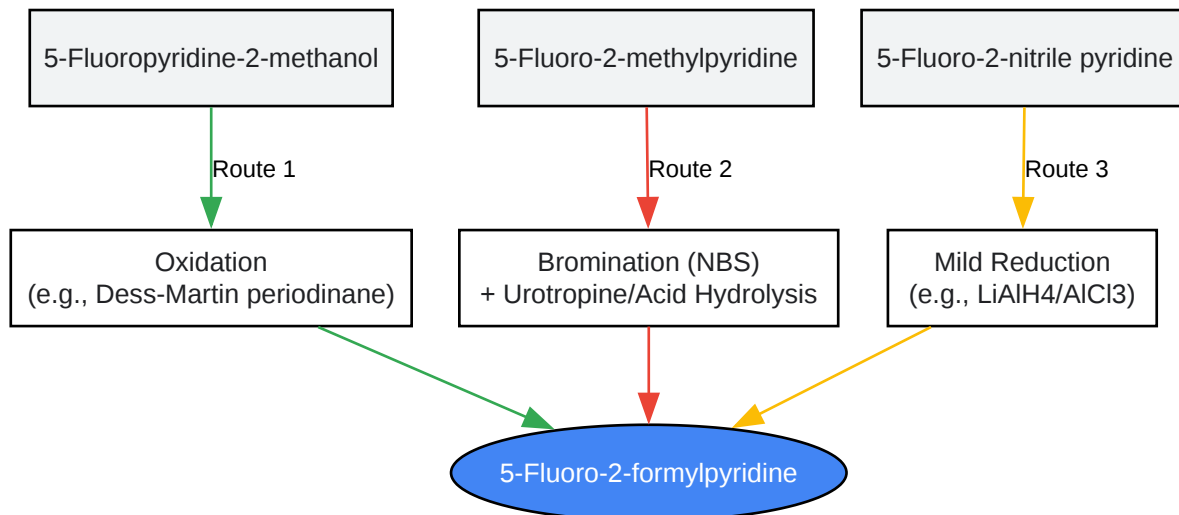
- **Aldehyde Group:** The aldehyde group is susceptible to oxidation and can be converted to a carboxylic acid using weak oxidizing agents.<sup>[1]</sup> It can also participate in various nucleophilic addition and condensation reactions, making it a key handle for building more complex molecules.<sup>[1]</sup> The electron-withdrawing effect of the fluorine atom may enhance the reactivity of the aldehyde group.<sup>[1]</sup>
- **Pyridine Ring:** The nitrogen atom in the pyridine ring confers weak basicity, allowing it to react with acids to form pyridine salts.<sup>[1]</sup> This property can influence its solubility and reactivity in different pH environments.<sup>[1]</sup>
- **Fluorine Atom:** The highly electronegative fluorine atom significantly influences the electron distribution within the molecule.<sup>[1]</sup> This can affect the reactivity of other positions on the pyridine ring and is a key feature leveraged in drug design to modify properties like metabolic stability and receptor binding affinity.<sup>[2]</sup>

## Experimental Protocols

### Synthesis Methodologies

Several synthetic routes for **5-Fluoro-2-formylpyridine** have been reported. The choice of method often depends on the availability of starting materials and the desired scale of the reaction.

## Synthesis Pathways for 5-Fluoro-2-formylpyridine



## General Analytical Workflow

## Sample Preparation

Prepare Stock Solution  
(e.g., in Methanol)

Prepare Sample  
(Dissolve/Dilute in Solvent)

Create Calibration Standards  
(Serial Dilution)

## Chromatographic Analysis

Select Method

Volatile

Less Volatile

Gas Chromatography (GC)

HPLC

## Detection &amp; Quantification

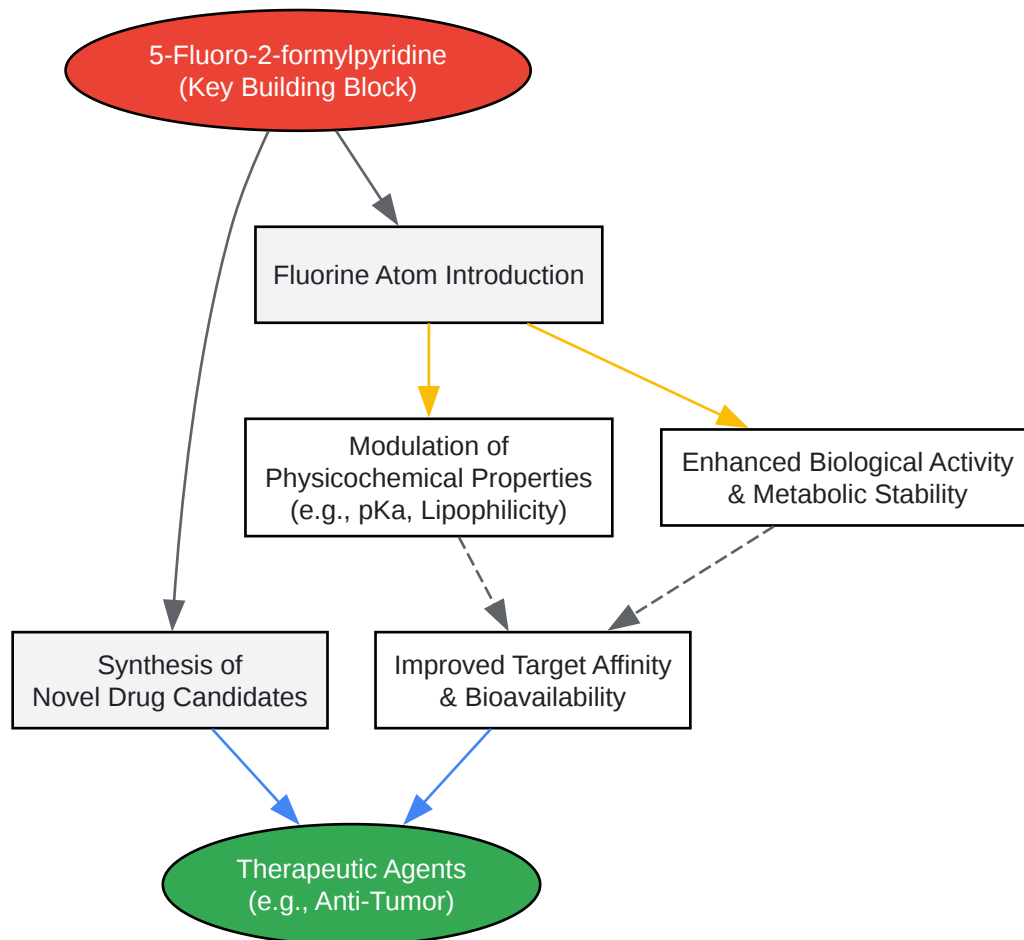
FID or MS Detector

UV or MS Detector

Create Calibration Curve  
(Peak Area vs. Concentration)

Quantify Analyte

## Role of 5-Fluoro-2-formylpyridine in Drug Discovery



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- To cite this document: BenchChem. [5-Fluoro-2-formylpyridine chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112449#5-fluoro-2-formylpyridine-chemical-properties-and-structure]

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